

IOA-244 solubility and preparation for cell culture

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Compound of Interest

Compound Name: *Roginolisib*

Cat. No.: *B2511894*

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Application Notes and Protocols for IOA-244

For Researchers, Scientists, and Drug Development Professionals

Introduction

IOA-244, also known as **Roginolisib**, is a potent and highly selective, non-ATP-competitive inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ).^{[1][2]} Its unique mechanism of action and high selectivity make it a valuable tool for cancer research and therapeutic development. IOA-244 has been shown to inhibit the proliferation of regulatory T cells (Tregs) while having limited effects on conventional CD4+ and CD8+ T cells.^{[1][3]} This selective immunomodulatory activity, combined with direct anti-tumor effects, makes IOA-244 a promising candidate for both solid and hematologic malignancies.^[1]

These application notes provide detailed information on the solubility of IOA-244 and a comprehensive protocol for its preparation for use in cell culture experiments.

Data Presentation: IOA-244 Solubility

The solubility of IOA-244 in various solvents is a critical factor for the design and reproducibility of in vitro experiments. The following table summarizes the available quantitative solubility data.

Solvent	Concentration	Molar Equivalent	Notes	Source
Dimethyl Sulfoxide (DMSO)	10 mM	5.27 mg/mL	---	
Dimethyl Sulfoxide (DMSO)	100 mg/mL	~190 mM	Requires sonication to achieve.	---

Note: While specific solubility data in aqueous buffers such as PBS or cell culture media is not readily available, it is common practice to prepare a high-concentration stock solution in DMSO and then dilute it into the aqueous medium for final experimental concentrations. The final DMSO concentration in the cell culture medium should be kept low (ideally $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Experimental Protocol: Preparation of IOA-244 for Cell Culture

This protocol details the steps for preparing a sterile, ready-to-use solution of IOA-244 for treating cells in culture.

Materials:

- IOA-244 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, serum-free cell culture medium or Phosphate Buffered Saline (PBS)
- Sterile microcentrifuge tubes
- Sterile, filtered pipette tips
- Vortex mixer

- (Optional) Sonicator

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Prepare a 10 mM Primary Stock Solution in DMSO:
 - Calculate the required amount of IOA-244 powder and DMSO. The molecular weight of IOA-244 is 526.58 g/mol . To prepare 1 mL of a 10 mM stock solution, dissolve 5.27 mg of IOA-244 in 1 mL of sterile DMSO.
 - Carefully weigh the IOA-244 powder and add it to a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO to the tube.
 - Vortex the solution thoroughly until the IOA-244 is completely dissolved. If necessary, gentle warming or brief sonication can be used to aid dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage of Primary Stock Solution:
 - Aliquot the 10 mM primary stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability.
- Preparation of Working Solutions:
 - Thaw a single aliquot of the 10 mM primary stock solution at room temperature.
 - Prepare an intermediate dilution of the stock solution in sterile DMSO if very low final concentrations are required. This can improve pipetting accuracy.
 - To prepare the final working solution, dilute the primary or intermediate stock solution directly into pre-warmed cell culture medium to the desired final concentration. For

example, to achieve a final concentration of 10 μM in 1 mL of cell culture medium, add 1 μL of the 10 mM primary stock solution.

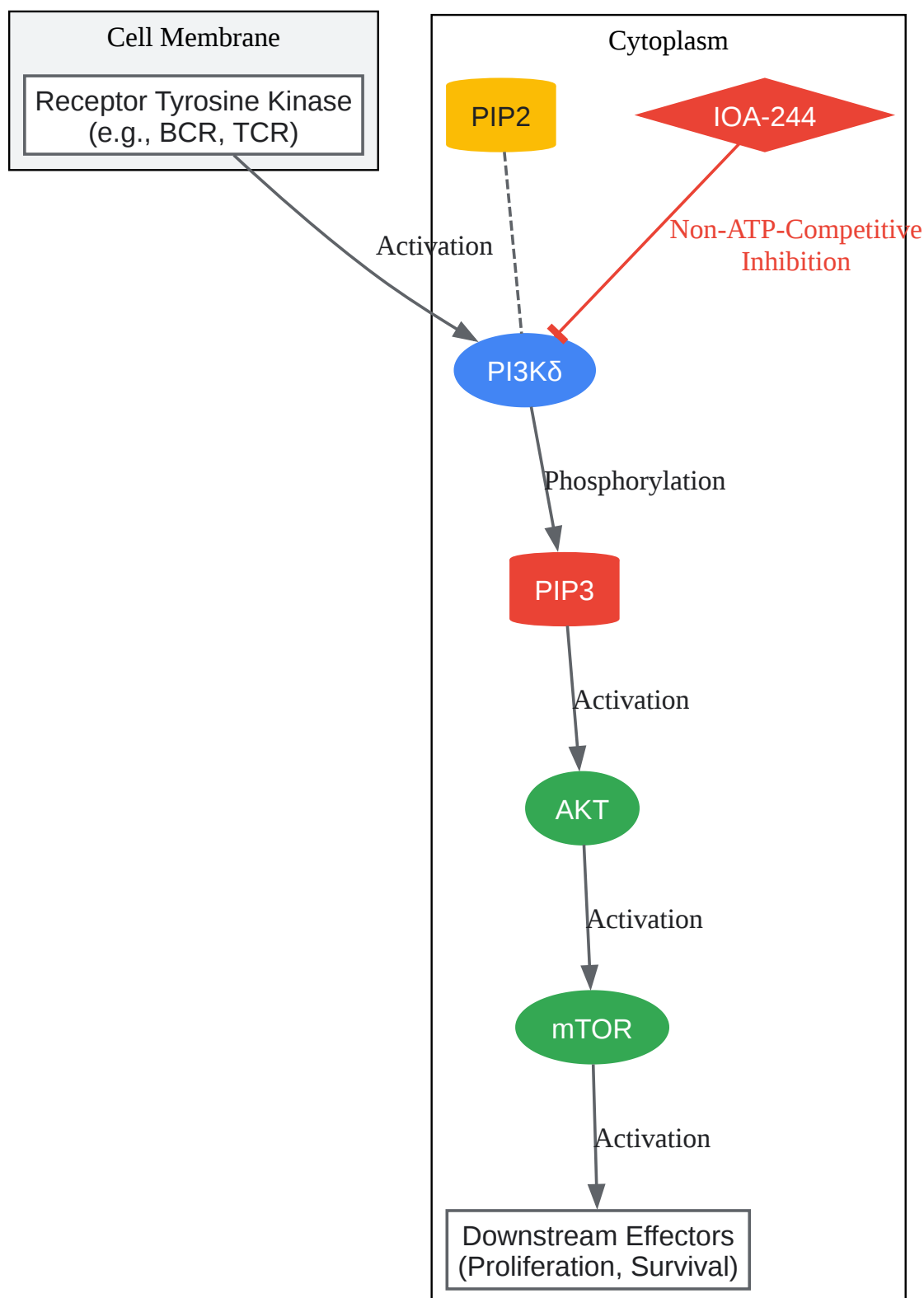
- Immediately after adding the IOA-244 stock, mix the cell culture medium gently but thoroughly by swirling or pipetting up and down.
- Final DMSO Concentration:
 - Ensure that the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the specific cell line being used. A final DMSO concentration of 0.1% or lower is generally considered safe for most cell lines.
- Cell Treatment:
 - Add the freshly prepared IOA-244 working solution to your cell cultures.
 - For control wells, add an equivalent volume of vehicle (cell culture medium with the same final concentration of DMSO as the treated wells).

Visualizations



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Caption: Experimental workflow for the preparation of IOA-244 for cell culture experiments.



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